

Comparative Physicochemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *2,5,5-Trimethylheptane*

Cat. No.: B073589

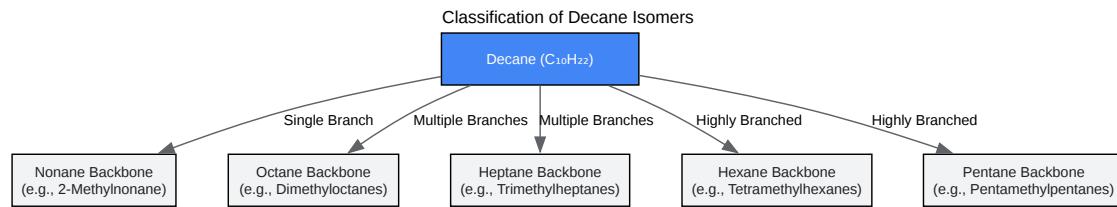
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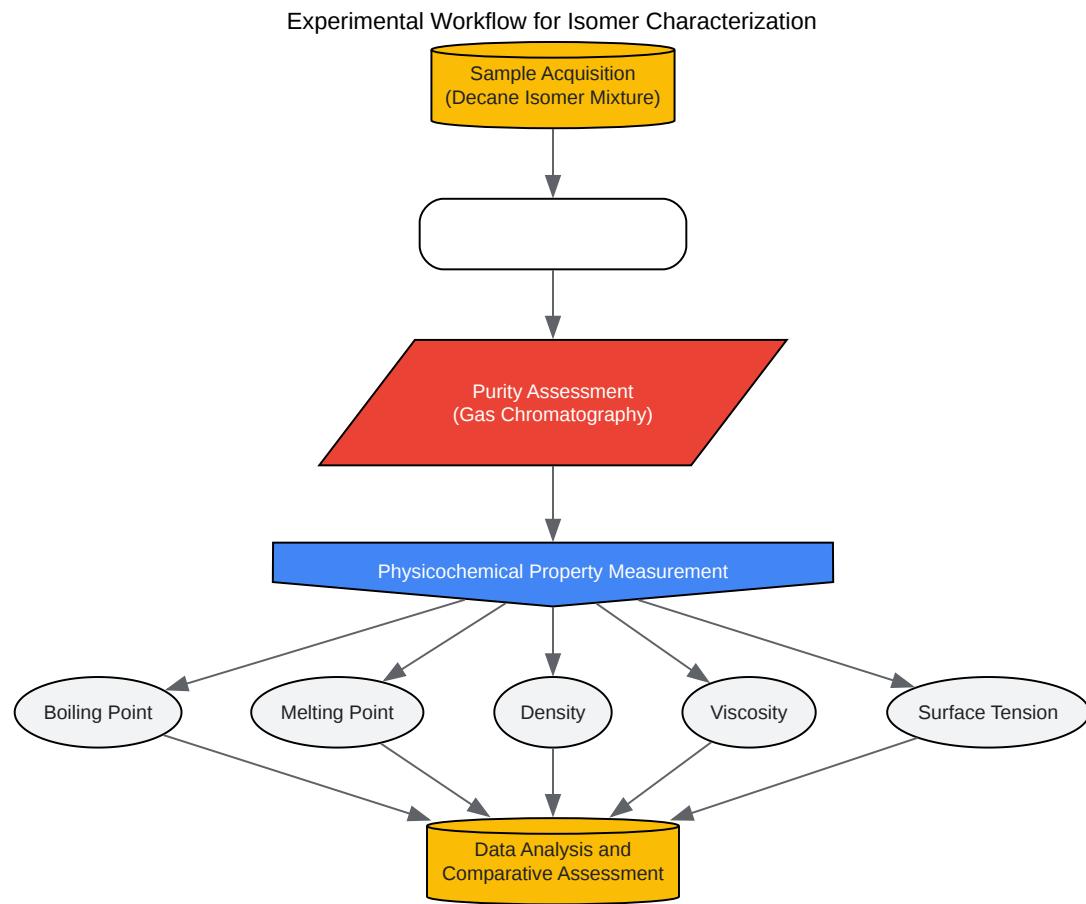
The degree of branching in decane isomers directly impacts their physical properties. Increased branching generally leads to a lower boiling point and melting point, as well as decreased density and viscosity. This is primarily due to the reduction in surface area, which diminishes the strength of intermolecular van der Waals forces.^{[1][4]} The following table summarizes the key physical properties of n-decane and three representative branched isomers.

Property	n-Decane	2-Methylnonane	2,2-Dimethyloctane	2,2,3,3-Tetramethylhexane
Molecular Formula	C ₁₀ H ₂₂			
Boiling Point (°C)	174.1 ^[5]	166-169 ^[2]	154-155 ^{[6][7]}	160.33 ^[8]
Melting Point (°C)	-29.7 ^[8]	-74.65 ^[2]	N/A	-53.99 ^[9]
Density (g/mL at 20°C)	0.730	0.726 ^[2]	0.725 ^[7]	0.761

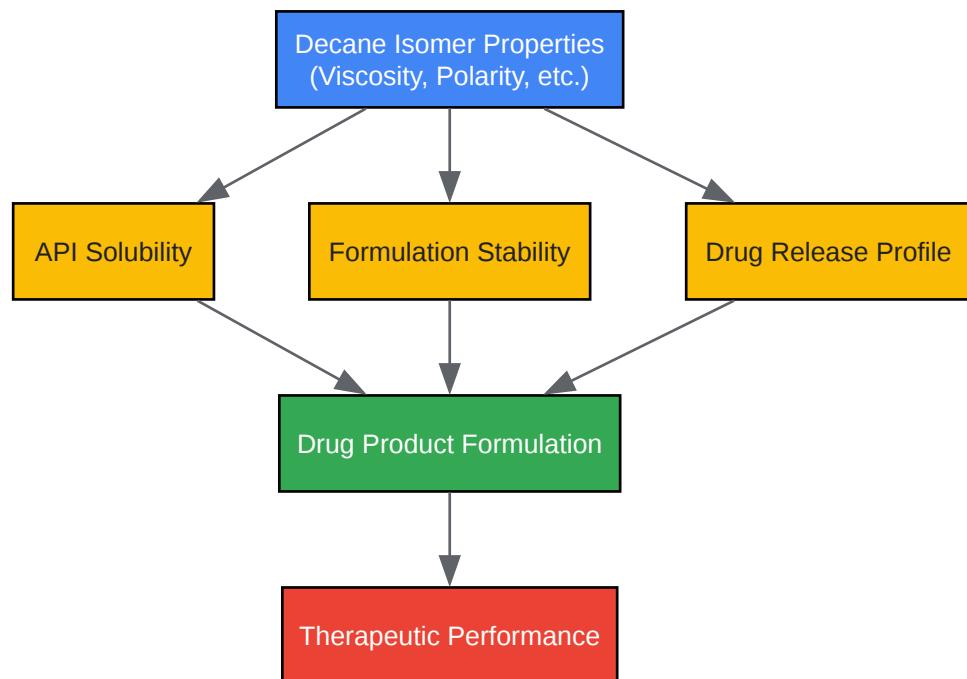
Logical Frameworks and Workflows

The selection and characterization of a specific decane isomer for a particular application follow a structured process. The diagrams below, generated using Graphviz, illustrate the classification of decane isomers and a typical experimental workflow for their characterization.





Conceptual Influence of Isomer Properties on Drug Formulation

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- To cite this document: BenchChem. [Comparative Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b073589#comparative-analysis-of-decane-isomers\]](https://www.benchchem.com/product/b073589#comparative-analysis-of-decane-isomers)

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